

Application Notes and Protocols: DPPH Assay for p-Coumaric Acid Antioxidant Activity

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Compound of Interest		
Compound Name:	Jacoumaric acid	
Cat. No.:	B14859190	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

p-Coumaric acid is a phenolic compound and a hydroxy derivative of cinnamic acid found in various plants.[1] It is recognized for its antioxidant properties, which are linked to its ability to scavenge free radicals, thereby reducing oxidative stress.[1][2] The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a common, simple, and rapid spectrophotometric method used to evaluate the antioxidant activity of compounds.[3][4] This document provides a detailed protocol for conducting the DPPH assay to determine the antioxidant capacity of p-Coumaric acid.

Principle of the DPPH Assay

The DPPH radical is a stable free radical with a deep purple color, exhibiting a strong absorbance maximum around 517 nm.[4] When an antioxidant, such as p-Coumaric acid, donates a hydrogen atom or an electron to DPPH, the radical is neutralized to form the reduced, stable molecule DPPH-H.[5][6] This reduction results in a color change from purple to yellow, which is measured as a decrease in absorbance. The degree of discoloration is stoichiometric to the number of electrons or hydrogen atoms captured and is indicative of the antioxidant's scavenging potential.[5]

Quantitative Data Summary



The antioxidant activity of p-Coumaric acid, as determined by the DPPH assay, is typically expressed as the IC50 value, which is the concentration of the antioxidant required to scavenge 50% of the DPPH radicals.

Compound	IC50 Value (μg/mL)	Reference
p-Coumaric Acid	33	[7]
p-Coumaric Acid	30	[8]
Caffeic Acid (for comparison)	4	[7]
Ascorbic Acid (Standard)	-	[5]
Trolox (Standard)	-	[9]

Note: IC50 values can vary slightly depending on the specific experimental conditions.

Experimental Protocol

This protocol outlines the necessary reagents, equipment, and steps to perform the DPPH assay for p-Coumaric acid.

Materials and Reagents

- p-Coumaric acid (analytical grade)
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol (analytical grade)
- Ascorbic acid or Trolox (as a positive control)
- 96-well microplate or cuvettes
- Microplate reader or UV-Vis spectrophotometer
- Micropipettes
- Vortex mixer



Reagent Preparation

- DPPH Stock Solution (e.g., 0.1 mM): Dissolve an appropriate amount of DPPH in methanol to achieve the desired concentration. For example, to prepare a 0.1 mM solution, dissolve approximately 3.94 mg of DPPH in 100 mL of methanol. Store the solution in a dark bottle and at 4°C to protect it from light.
- p-Coumaric Acid Stock Solution (e.g., 1 mg/mL): Accurately weigh and dissolve p-Coumaric acid in methanol to prepare a stock solution.
- Working Solutions: Prepare a series of dilutions of p-Coumaric acid and the positive control (e.g., Ascorbic acid) from their respective stock solutions using methanol. The concentration range should be chosen to bracket the expected IC50 value.

Assay Procedure

- Control Preparation: Add a specific volume of the DPPH working solution to a well or cuvette containing the same volume of methanol. This will serve as the control (A control).
- Sample Preparation: In separate wells or cuvettes, add the same volume of the DPPH working solution to each of the different concentrations of p-Coumaric acid and the positive control solutions.
- Incubation: Mix the solutions thoroughly and incubate the plate or cuvettes in the dark at room temperature for a specified period (typically 30 minutes).[4]
- Absorbance Measurement: After incubation, measure the absorbance of the control and all sample solutions at the wavelength of maximum absorbance for DPPH (around 517 nm) using a microplate reader or spectrophotometer.[5][10]

Data Analysis

 Calculate the percentage of DPPH radical scavenging activity for each concentration of p-Coumaric acid and the positive control using the following formula[6][10]:

Where:

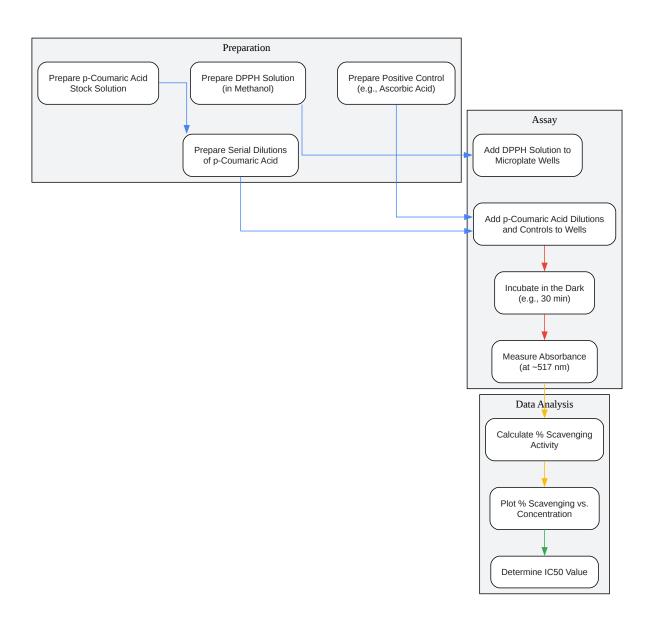
A control is the absorbance of the DPPH solution without the sample.



- A_sample is the absorbance of the DPPH solution with the sample.
- Determine the IC50 value: Plot a graph of the percentage of scavenging activity against the corresponding concentrations of p-Coumaric acid. The IC50 value is the concentration of p-Coumaric acid that causes 50% inhibition of the DPPH radical and can be determined by interpolation from the graph.[11]

Visualizations Experimental Workflow



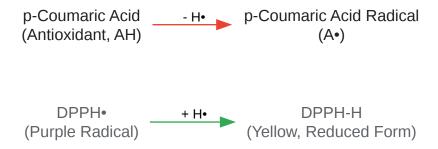


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Caption: Workflow for DPPH antioxidant assay of p-Coumaric acid.



DPPH Radical Scavenging Mechanism



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Caption: Mechanism of DPPH radical scavenging by an antioxidant.

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